

An In-depth Technical Guide to Triisopropylsilanethiol: Safety Data and Handling Protocols

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Compound of Interest

Compound Name: *Triisopropylsilanethiol*

Cat. No.: *B126304*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **Triisopropylsilanethiol** (TIPS-SH), an organosilicon compound utilized in organic synthesis as a synthetic equivalent of hydrogen sulfide and as a polarity-reversal catalyst in radical reactions.^{[1][2]} Due to its hazardous properties, a thorough understanding of its safety profile and adherence to strict handling protocols are imperative for the protection of laboratory personnel and the environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Triisopropylsilanethiol** is presented in Table 1. This data is essential for the safe design of experiments and for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₂₂ SSi	[1]
Molecular Weight	190.42 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	70-75 °C @ 2 mm Hg	[1][2][3]
Density	0.887 g/mL at 25 °C	[1]
Flash Point	77 °C (170.6 °F) - closed cup	
Vapor Pressure	0.277 mmHg at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.479	[1]
Solubility	Soluble in most organic solvents	[1][2]
pKa	9.86 ± 0.10 (Predicted)	[1]

Table 1: Physical and Chemical Properties of **Triisopropylsilanethiol**

Hazard Identification and Classification

Triisopropylsilanethiol is classified as a hazardous substance. A summary of its hazard classifications is provided in Table 2.

Hazard Classification	Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation	
Flammable Liquids	H226	Flammable liquid and vapor	[4]

Table 2: GHS Hazard Classifications for **Triisopropylsilanethiol**

Signal Word: Warning

Safe Handling and Storage Protocols

Adherence to rigorous safe handling and storage protocols is crucial when working with **Triisopropylsilanethiol**.

Appropriate PPE must be worn at all times when handling this chemical.[5]

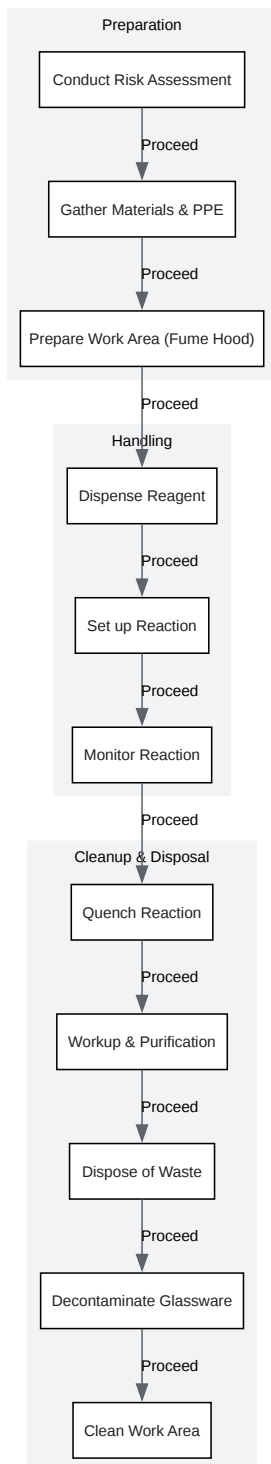
- Eye Protection: Chemical safety goggles or a face shield.[6]
- Hand Protection: Chemically resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use and disposed of properly after.[4][5]
- Skin and Body Protection: A lab coat or impervious clothing to prevent skin contact.[5][6]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[6] If engineering controls are not sufficient, a respirator with an appropriate filter (e.g., type ABEK) may be necessary.

- Work should be conducted in a well-ventilated laboratory, with preference given to the use of a certified chemical fume hood.[6]
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[6][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid inhalation of vapor or mist.[5]
- Keep away from sources of ignition, including heat, sparks, and open flames.[5][7]
- Take measures to prevent the buildup of electrostatic charge.[5]
- Use only non-sparking tools.[8]
- Ground and bond containers when transferring material.[4][6]
- Handle under an inert atmosphere (e.g., nitrogen or argon) as the material is moisture sensitive.[9]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents, acids, and moisture.[5][6]
- Keep container tightly closed and sealed until ready for use.[5][6]
- Store in a flammable liquids storage cabinet.[7]

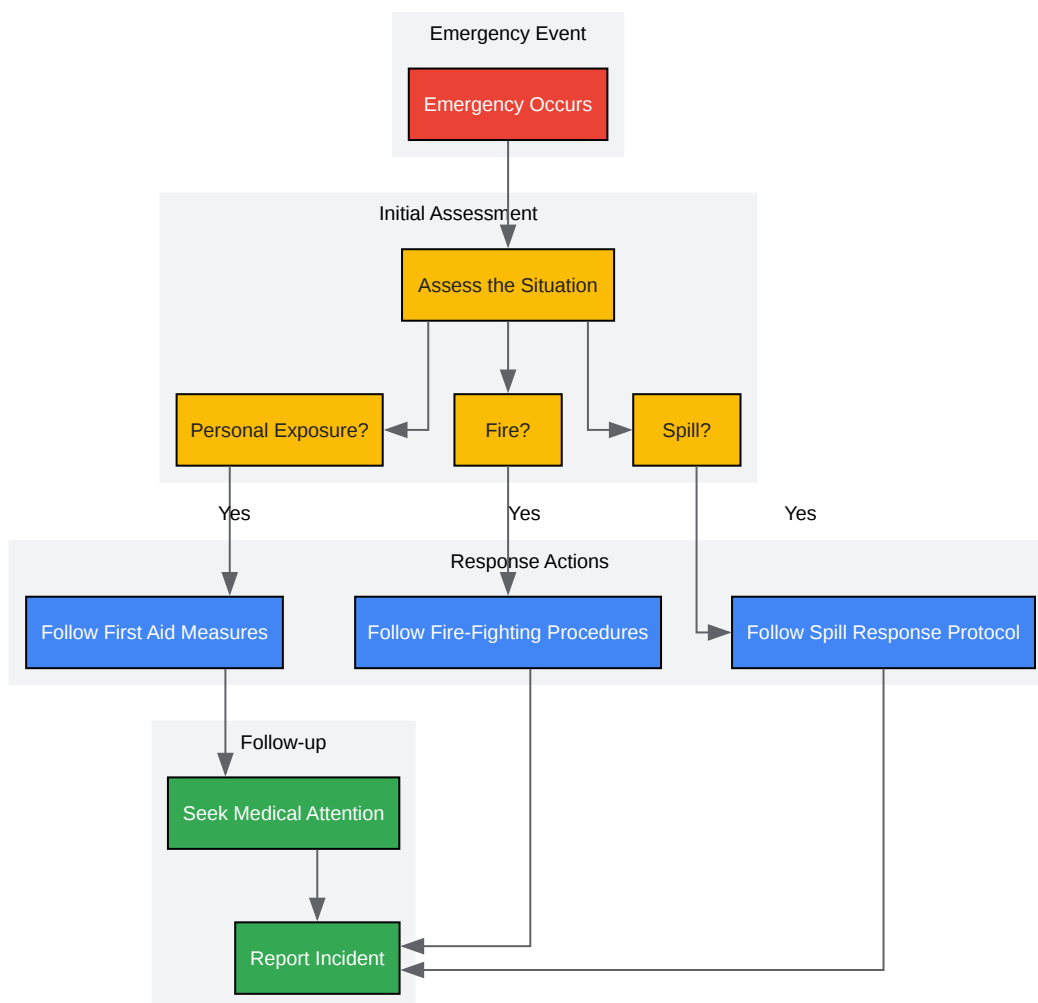
Experimental Workflow for Safe Handling

The following diagram illustrates a generalized workflow for the safe handling of **Triisopropylsilanethiol** in a research setting.

Workflow for Safe Handling of Triisopropylsilanethiol



Emergency Response Decision Tree for Triisopropylsilanethiol

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